

# GC-MS analysis of [1-(3-fluorophenyl)cyclobutyl]methanamine

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## Compound of Interest

|                |                                           |
|----------------|-------------------------------------------|
| Compound Name: | [1-(3-fluorophenyl)cyclobutyl]methanamine |
| CAS No.:       | 1037131-77-3                              |
| Cat. No.:      | B3045251                                  |

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An Application Note on the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of [1-(3-fluorophenyl)cyclobutyl]methanamine

## Introduction

[1-(3-fluorophenyl)cyclobutyl]methanamine is a synthetic compound featuring a unique combination of a strained cyclobutane ring, a fluorinated aromatic moiety, and a primary amine. [1][2] Such structures are of significant interest in medicinal chemistry and drug development, where the cyclobutane scaffold can serve as a versatile bioisostere for other cyclic or acyclic groups, influencing the molecule's conformational rigidity and physicochemical properties.[3] The presence of a fluorine atom can further modulate metabolic stability, binding affinity, and membrane permeability.

Given its potential role as a key intermediate or active pharmaceutical ingredient (API), the development of a robust and reliable analytical method for its identification and purity assessment is paramount. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal

technique for this purpose, offering high-resolution separation for volatile and semi-volatile compounds, coupled with the definitive structural elucidation capabilities of mass spectrometry. [4]

This application note provides a comprehensive, in-depth guide for the analysis of **[1-(3-fluorophenyl)cyclobutyl]methanamine** by GC-MS. It details a complete protocol from sample preparation to data analysis and includes a thorough method validation strategy based on the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure the method is suitable for its intended purpose. [5][6]

## Analyte Characteristics and Chromatographic Strategy

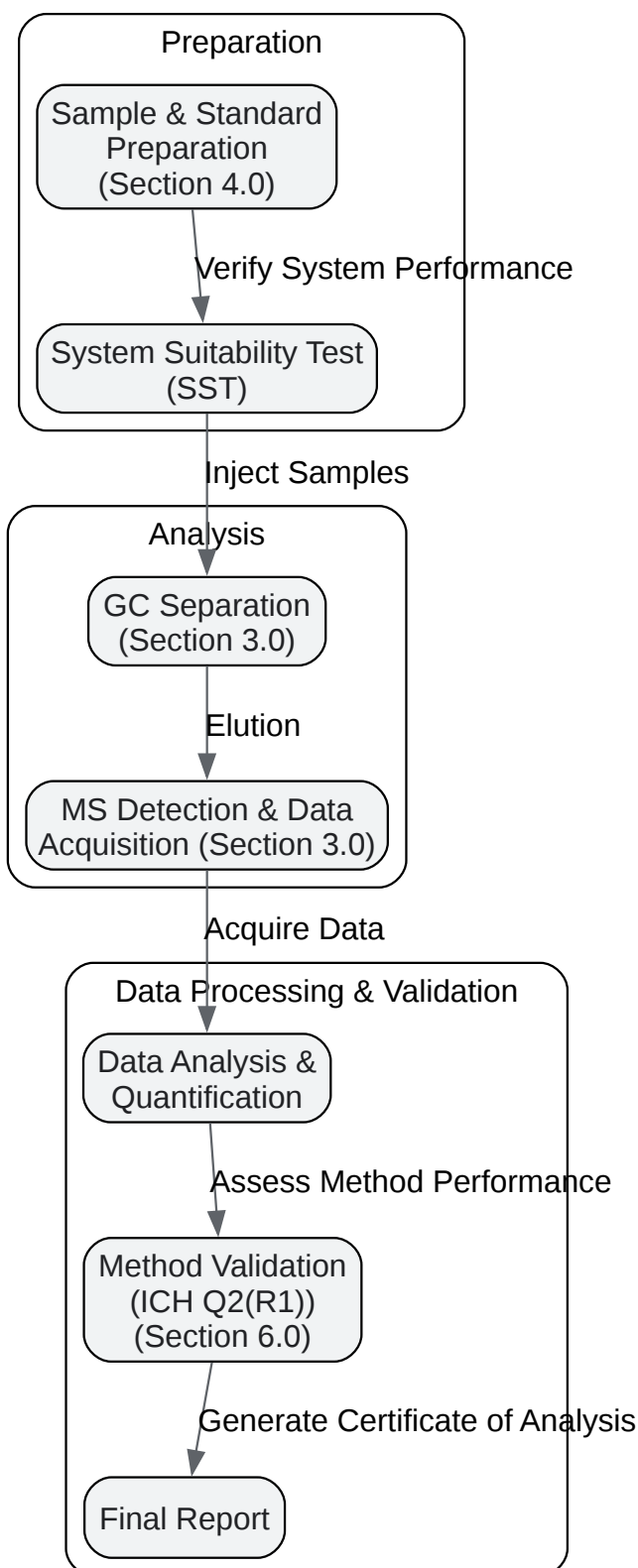
The chemical structure of **[1-(3-fluorophenyl)cyclobutyl]methanamine** presents specific challenges and opportunities for GC analysis.

- **Primary Amine Group:** The basic and polar nature of the primary amine can lead to undesirable interactions with active sites (e.g., free silanols) on the GC column and inlet liner. This can result in poor peak shape (tailing), reduced sensitivity, and poor reproducibility. [7] While derivatization is a common strategy to mitigate these effects, this protocol focuses on a direct analysis approach, which is often achievable with modern, highly inert columns and proper instrument setup.
- **Fluorophenyl Group:** The presence of the fluorine atom is advantageous for mass spectrometric detection. Fluorine is monoisotopic, which simplifies the interpretation of the molecular ion region. The fluorophenyl group also directs specific fragmentation pathways, aiding in structural confirmation.
- **Cyclobutane Ring:** As a strained four-membered ring, the cyclobutane moiety is susceptible to thermal stress and can undergo characteristic ring-opening fragmentation upon electron ionization, providing valuable structural information. [8][9]

Considering these factors, a low-to-mid polarity column, such as a 5% phenyl-methylpolysiloxane, is selected. This stationary phase provides a good balance for separating the moderately polar amine from potential non-polar and polar impurities while offering excellent thermal stability.

## Experimental Workflow

The overall analytical process follows a systematic and self-validating workflow, ensuring data integrity from sample preparation through to the final report.



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Caption: Overall workflow for the GC-MS analysis of **[1-(3-fluorophenyl)cyclobutyl]methanamine**.

## Recommended Instrumentation and Parameters

The following parameters have been optimized for the analysis. It is crucial to establish system suitability before proceeding with sample analysis.

| Parameter         | Recommended Setting                                                                                        | Justification                                                                                                                                                                                                                   |
|-------------------|------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Gas Chromatograph | Agilent 8860 GC or equivalent                                                                              | Provides reliable and reproducible chromatographic performance.                                                                                                                                                                 |
| GC Inlet          | Split/Splitless, operated in Split mode (e.g., 50:1 split ratio)                                           | A split injection prevents column overloading when analyzing high-concentration samples (e.g., for purity assessment) and ensures sharp peaks. For trace analysis, splitless mode would be preferred.                           |
| Inlet Temperature | 250 °C                                                                                                     | Ensures rapid volatilization of the analyte without causing thermal degradation.                                                                                                                                                |
| Liner             | Ultra Inert, single taper with glass wool                                                                  | An inert liner is critical to minimize active sites that can cause amine adsorption and peak tailing. <sup>[10]</sup> Glass wool aids in sample volatilization and traps non-volatile residues.                                 |
| Column            | DB-5ms Ultra Inert, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent 5% phenyl-methylpolysiloxane) | This stationary phase offers excellent inertness and is well-suited for general-purpose analysis of semi-polar compounds. <sup>[11]</sup> The specified dimensions provide a good balance between resolution and analysis time. |
| Carrier Gas       | Helium, constant flow mode at 1.2 mL/min                                                                   | Helium is an inert and efficient carrier gas for GC-MS. Constant flow mode maintains                                                                                                                                            |

|                     |                                                                                                                          |                                                                                                                                                                                                                                                 |
|---------------------|--------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
|                     |                                                                                                                          | stable retention times even as the oven temperature ramps.                                                                                                                                                                                      |
| Oven Program        | Initial: 100 °C (hold 1 min),<br>Ramp: 15 °C/min to 280 °C,<br>Hold: 5 min                                               | The initial temperature ensures good focusing of the analyte on the column head. The ramp rate provides efficient separation from potential impurities, and the final hold ensures that any late-eluting compounds are cleared from the column. |
| Mass Spectrometer   | Agilent 5977B MSD or equivalent                                                                                          | A modern single quadrupole mass spectrometer provides the required sensitivity and mass accuracy for this application.                                                                                                                          |
| Transfer Line Temp. | 280 °C                                                                                                                   | Prevents condensation of the analyte as it passes from the GC column to the MS source.                                                                                                                                                          |
| Ion Source Temp.    | 230 °C                                                                                                                   | An optimized source temperature enhances ionization efficiency while minimizing in-source thermal degradation. <a href="#">[4]</a>                                                                                                              |
| Ionization Mode     | Electron Ionization (EI) at 70 eV                                                                                        | Standard EI at 70 eV provides reproducible fragmentation patterns that can be compared to library spectra and used for structural elucidation.                                                                                                  |
| Acquisition Mode    | Full Scan (m/z 40-400) for identification and purity.<br>Selected Ion Monitoring (SIM) for quantification at low levels. | Full Scan mode is used to obtain the complete mass spectrum for identification and to screen for unknown impurities. <a href="#">[12]</a> SIM mode                                                                                              |

significantly increases sensitivity for quantitative analysis by monitoring only specific, characteristic ions.

Solvent Delay

3 minutes

Prevents the high concentration of solvent from entering the mass spectrometer, which would cause excessive filament wear and source contamination.

## Protocol for Sample and Standard Preparation

Accurate preparation of samples and standards is fundamental to achieving reliable results.

- Solvent Selection: Use a high-purity, volatile solvent. Dichloromethane or Methanol (HPLC or GC grade) are suitable choices.
- Standard Stock Solution (1000 µg/mL):
  - Accurately weigh approximately 10 mg of **[1-(3-fluorophenyl)cyclobutyl]methanamine** reference standard into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the chosen solvent. Mix thoroughly. This stock solution is used to prepare calibration and control samples.
- Sample Solution (for purity analysis, ~1000 µg/mL):
  - Accurately weigh approximately 10 mg of the test sample into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the same solvent. Mix thoroughly.
- Working Calibration Standards:
  - Prepare a series of calibration standards by performing serial dilutions of the Standard Stock Solution. For a typical range, concentrations of 1, 5, 10, 50, 100, and 200 µg/mL are appropriate.

- Quality Control (QC) Samples:
  - Prepare QC samples at low, medium, and high concentrations (e.g., 3, 75, and 150 µg/mL) from the Standard Stock Solution to verify the accuracy of the calibration curve.
- Final Preparation:
  - Transfer an aliquot of each solution into a 2 mL autosampler vial with an appropriate cap and septum.

## Predicted Mass Spectrum and Fragmentation

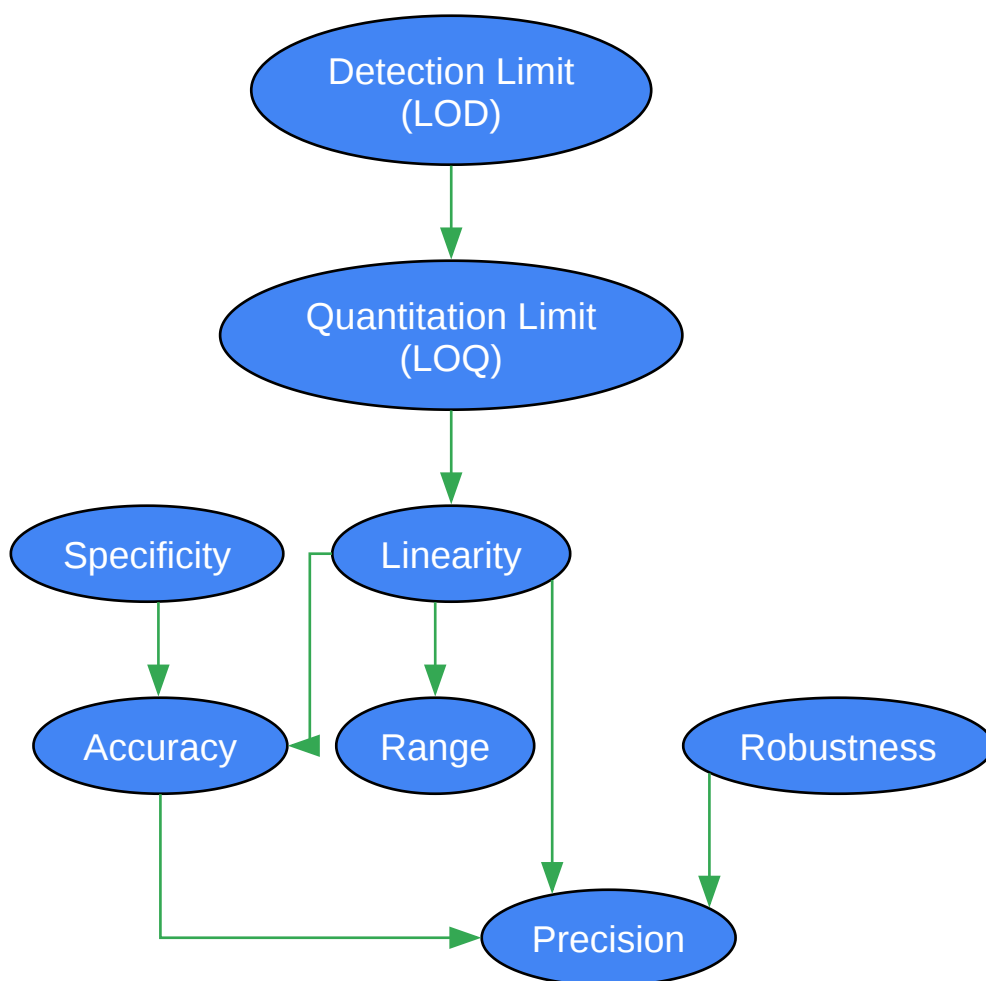
The mass spectrum provides a chemical fingerprint. Based on the structure (C<sub>11</sub>H<sub>14</sub>FN, MW ≈ 179.11), the following fragmentation pattern under EI conditions is anticipated.

Caption: Predicted major fragmentation pathways for **[1-(3-fluorophenyl)cyclobutyl]methanamine**.

- Molecular Ion ([M]<sup>+</sup>, m/z 179): The molecular ion should be visible, though potentially of low abundance.
- Base Peak (m/z 30): Alpha-cleavage next to the nitrogen atom is a highly favored fragmentation pathway for primary amines, leading to the formation of the stable [CH<sub>2</sub>NH<sub>2</sub>]<sup>+</sup> iminium ion. This is very likely to be the base peak.
- Loss of Aminomethyl Radical (m/z 149): Loss of the •CH<sub>2</sub>NH<sub>2</sub> group (30 amu) would result in the [C<sub>10</sub>H<sub>11</sub>F]<sup>+</sup> fragment.
- Fluorotropylium/Fluorobenzyl Cation (m/z 109): Subsequent loss of the cyclobutane ring (C<sub>4</sub>H<sub>8</sub>, 56 amu) from the m/z 149 fragment, or direct fragmentation, can lead to the characteristic fluorobenzyl-type cation.

## Method Validation Protocol (ICH Q2(R1))

To ensure the analytical method is fit for its purpose, a full validation should be performed according to ICH Q2(R1) guidelines.[\[6\]](#)[\[13\]](#)



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Caption: Interrelationships of key analytical method validation parameters.[5]

## Specificity

**Objective:** To demonstrate that the method can unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components.

**Protocol:**

- Analyze a blank solvent sample to ensure no interfering peaks are present at the retention time of the analyte.
- Analyze a solution of the analyte.

- If available, analyze samples of known related substances and potential impurities (e.g., positional isomers, starting materials for synthesis) to demonstrate separation.
- Perform forced degradation studies (e.g., expose the analyte to acid, base, oxidative, thermal, and photolytic stress) and analyze the resulting solutions. The method should be able to separate the analyte peak from any degradation product peaks. Peak purity analysis using MS data should confirm that the analyte peak is spectrally homogeneous.

## Linearity

Objective: To demonstrate a direct proportional relationship between the concentration of the analyte and the instrumental response.

Protocol:

- Prepare a series of at least five concentrations of the analyte across the desired range (e.g., 1 to 200 µg/mL).
- Inject each concentration in triplicate.
- Plot the average peak area against the corresponding concentration.
- Perform a linear regression analysis. Acceptance Criteria: The correlation coefficient ( $r^2$ ) should be  $\geq 0.995$ .

## Range

Objective: To establish the interval between the upper and lower concentration of the analyte in the sample for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.<sup>[6]</sup>

Protocol: The range is confirmed by the successful validation of linearity, accuracy, and precision studies. For an API, the typical range is 80% to 120% of the test concentration.<sup>[6]</sup>

## Accuracy

Objective: To determine the closeness of the test results obtained by the method to the true value.

**Protocol:**

- Prepare samples at a minimum of three concentration levels across the specified range (e.g., 80%, 100%, and 120% of the target concentration).
- Prepare each concentration level in triplicate (for a total of nine determinations).
- Calculate the percent recovery for each sample using the formula: (Measured Concentration / Theoretical Concentration) \* 100. Acceptance Criteria: The mean percent recovery should be within a scientifically justifiable range, typically 98.0% to 102.0%.[\[5\]](#)

## Precision

Objective: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions.

**Protocol:**

- Repeatability (Intra-assay precision):
  - Analyze a minimum of six replicate preparations of the sample at 100% of the test concentration on the same day, with the same analyst and instrument.
  - Alternatively, analyze nine determinations across the specified range (from the accuracy study).
- Intermediate Precision:
  - Repeat the repeatability study on a different day, with a different analyst, and/or on a different instrument. Acceptance Criteria: The Relative Standard Deviation (RSD) should be sufficiently low, typically  $\leq 2.0\%$ .[\[5\]](#)

## Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Objective: To determine the lowest concentration of analyte that can be reliably detected (LOD) and quantified with acceptable precision and accuracy (LOQ).

**Protocol (based on Signal-to-Noise):**

- Determine the concentration that yields a signal-to-noise (S/N) ratio of approximately 3:1 for LOD and 10:1 for LOQ. This can be done by analyzing a series of dilute solutions.
- The LOQ should be subsequently validated by demonstrating that it meets the requirements for accuracy and precision.

## Robustness

Objective: To measure the capacity of the method to remain unaffected by small, but deliberate, variations in method parameters.

Protocol:

- Identify critical method parameters (e.g., GC oven ramp rate, carrier gas flow rate, inlet temperature).
- Vary these parameters within a realistic range (e.g., flow rate  $\pm 0.1$  mL/min, ramp rate  $\pm 2$  °C/min).
- Analyze a sample under these modified conditions and assess the impact on retention time, peak shape, and quantitative results. Acceptance Criteria: The results should not be significantly affected, demonstrating the reliability of the method during routine use.

## Conclusion

This application note presents a detailed and robust GC-MS method for the analysis of **[1-(3-fluorophenyl)cyclobutyl]methanamine**. The described protocols for instrumentation, sample preparation, and method validation are grounded in established scientific principles and regulatory expectations. By following this guide, researchers, scientists, and drug development professionals can implement a reliable, accurate, and precise method for the quality control and characterization of this important chemical entity, ensuring data integrity and supporting regulatory submissions.

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